

Spectroscopic Data Guide: 2-Methoxy-3-nitrobenzene-1-sulfonamide[1]

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Compound of Interest

Compound Name: 2-Methoxy-3-nitrobenzene-1-sulfonamide

CAS No.: 1261827-86-4

Cat. No.: B13273451

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Executive Summary

Compound Identifier: **2-Methoxy-3-nitrobenzene-1-sulfonamide** CAS Registry Number: 1261827-86-4 Molecular Formula: CNc1cc(OC)cc([N+](=O)[O-])c1S(=O)(=O)N [View Structure](#)

H

N

O

S Molecular Weight: 232.21 g/mol [\[1\]](#)

This technical guide provides a comprehensive spectroscopic profile for **2-Methoxy-3-nitrobenzene-1-sulfonamide**, a critical intermediate in the synthesis of endothelin receptor antagonists and sulfonamide-based antimicrobials.[\[2\]](#) Due to the steric crowding of the 1,2,3-trisubstituted benzene ring, this molecule exhibits distinct spectroscopic signatures that differentiate it from its 4-methoxy isomers.

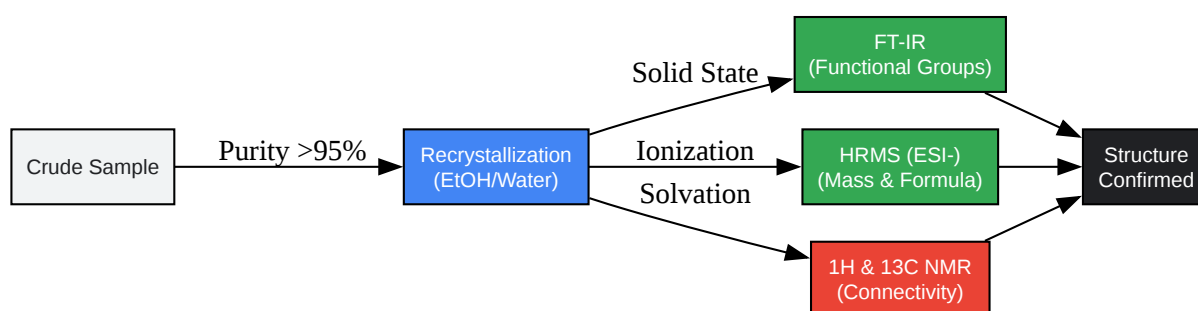
This document is designed for medicinal chemists and analytical scientists, focusing on the structural elucidation, impurity profiling, and experimental protocols required for rigorous characterization.

Molecular Characterization Strategy

The analysis of 1,2,3-trisubstituted benzenes requires a multi-modal approach to confirm regiochemistry, particularly to distinguish between the 2-methoxy-3-nitro and 2-methoxy-4-nitro isomers.

Analytical Workflow

The following diagram outlines the logical flow for validating the structure, moving from bulk property verification to atomic-level connectivity.



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Figure 1: Analytical workflow for structural validation.

Spectroscopic Profile

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is the primary tool for confirming the 1,2,3-substitution pattern. The key diagnostic feature is the splitting pattern of the three aromatic protons.

Solvent: DMSO-ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">

(Preferred due to sulfonamide proton exchange rates). Reference: TMS (0.00 ppm).

Predicted

H NMR Data

Shift (ngcontent-ng-c4120160419="" "_ngghost-ng-c3115686525="" " class="inline ng-star-inserted"> , ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.60 – 7.80	Broad Singlet	2H	SO NH	Exchangeable sulfonamide protons. Chemical shift varies with concentration and water content.
8.05	Doublet of Doublets (dd)	1H	Ar-H (C4)	Deshielded by ortho-nitro group. [2] ngcontent-ng-c4120160419="" _ngghost-ng-c3115686525="" class="inline ng-star-inserted"> Hz.
7.85	Doublet of Doublets (dd)	1H	Ar-H (C6)	Deshielded by ortho-sulfonamide group. ngcontent-ng-c4120160419="" _ngghost-ng-c3115686525=""

class="inline ng-star-inserted">

Hz.

Shielded relative to H4/H6 due to para-resonance from methoxy group.

7.45

Triplet (t)

1H

Ar-H (C5)

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class="inline ng-star-inserted">

Hz.

Characteristic methoxy singlet. Slightly downfield due to ortho-nitro/sulfonamide crowding.[2]

3.95

Singlet (s)

3H

-OCH

Predicted

C NMR Data

Shift (ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">, ppm)	Type	Assignment
153.5	Quaternary	C2 (C-OMe): Deshielded by oxygen; ipso-carbon.
144.2	Quaternary	C3 (C-NOngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">): Deshielded by nitro group.
136.8	Quaternary	C1 (C-SOngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">): Ipso to sulfonamide. [3]
131.0	CH	C6: Ortho to sulfonamide.
127.5	CH	C4: Ortho to nitro.
120.5	CH	C5: Meta to both EWGs; Para to OMe.
62.5	CHngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">	-OCH : Methoxy carbon.

“

Expert Insight: In the 1,2,3-trisubstituted system, the coupling constant between H4 and H6 (meta-coupling) is often small (

Hz) or unresolved, leading to the appearance of H5 as a triplet and H4/H6 as doublets. High-field instruments (600 MHz+) may resolve the secondary splitting.

B. Infrared (IR) Spectroscopy

IR is critical for verifying the oxidation state of the sulfur and nitrogen species.

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

Wavenumber (cmngcontent-ng-c4120160419="" _ngghost-ng-c3115686525="" class="inline ng-star-inserted">)	Intensity	Assignment	Diagnostic Value
3350, 3260	Medium	(N-H)	Asymmetric and symmetric stretching of primary sulfonamide (-NH).
1535	Strong	(NO)	Asymmetric nitro stretch.
1360	Strong	(SO)	Asymmetric sulfonyl stretch.
1340	Strong	(NO)	Symmetric nitro stretch.
1170	Strong	(SO)	Symmetric sulfonyl stretch.
1040	Medium	(C-O-C)	Aryl alkyl ether stretch (Methoxy).

C. Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI), Negative Mode [M-H]

. Rationale: Sulfonamides are acidic (

) and ionize readily in negative mode.

- Molecular Ion: m/z 231.0 [M-H]⁻

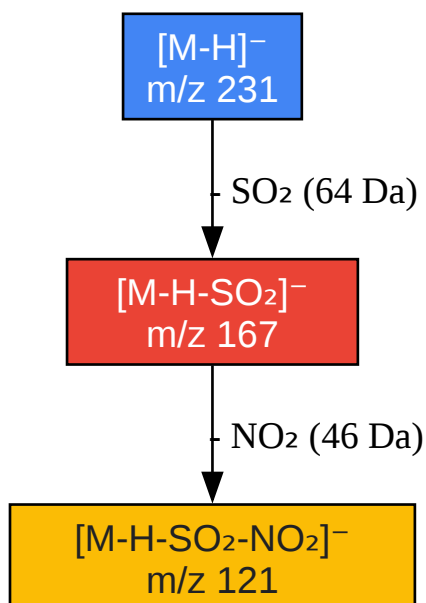
231.0 [M-H]

- Exact Mass: 232.0154[2]

Fragmentation Pathway (ESI-)

The fragmentation typically involves the loss of the SO

moiety or the nitro group.



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Figure 2: Proposed ESI(-) fragmentation pathway.[2]

Experimental Protocols

Protocol 1: NMR Sample Preparation

To ensure reproducible chemical shifts and resolution of exchangeable protons.

- Massing: Weigh 5–10 mg of the dry solid compound into a clean vial.
- Solvation: Add 0.6 mL of DMSO-
(99.9% D).
 - Note: CDCl₃
is often a poor solvent for primary sulfonamides due to low solubility and broadening of the NH
peak.
- Transfer: Filter the solution through a cotton plug into a standard 5 mm NMR tube to remove undissolved particulates.
- Acquisition:
 - Set relaxation delay () to
seconds to allow full relaxation of aromatic protons.
 - Acquire 16–32 scans for
H; 512–1024 scans for
C.

Protocol 2: Synthesis (Contextual)

While this guide focuses on data, understanding the synthesis aids in impurity identification.

The compound is typically synthesized via the chlorosulfonation of 2-methoxy-3-nitrobenzene (or 2-nitroanisole derivatives), followed by aminolysis.^[2]

Key Impurity:

- Sulfonic Acid Derivative: Resulting from hydrolysis of the intermediate sulfonyl chloride.

- Detection: Look for a broad OH peak >10 ppm in NMR and a mass shift to ngcontent-ng-c4120160419="" _ngghost-ng-c3115686525="" class="inline ng-star-inserted">

232 [M-H]

(acid form) in MS.

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